Technical Guide: Solubility Profiling & Modulation of N-Cyclohexyl-N-methylaminomethyl Compounds

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Compound of Interest

Compound Name:	*3-((Cyclohexyl(methyl)amino)methyl)benzaldehyde*
Cat. No.:	*B7964750*

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Executive Summary

The N-cyclohexyl-N-methylaminomethyl moiety represents a critical pharmacophore in medicinal chemistry, often utilized to modulate the physicochemical properties of polar scaffolds. Structurally, this group introduces a dichotomy: the cyclohexyl ring significantly enhances lipophilicity (increasing membrane permeability), while the tertiary amine provides a basic center for salt formation (enhancing aqueous solubility at low pH).

This guide provides an in-depth analysis of the solubility behavior of these compounds, distinguishing between stable benzylamine derivatives (e.g., Bromhexine) and labile Mannich base prodrugs. It details self-validating protocols for solubility determination, emphasizing the critical balance between hydrolytic stability and dissolution kinetics.

Physicochemical Architecture

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Understanding the solubility of N-cyclohexyl-N-methylaminomethyl compounds requires deconstructing the moiety into its functional components.

Structure-Property Relationships (SPR)

The moiety consists of three distinct zones affecting solvation:

- The Lipophilic Anchor (Cyclohexyl): Adds substantial hydrophobicity. The LogP contribution is approximately +2.5 to +3.0, drastically reducing intrinsic aqueous solubility (

) but enhancing passive transport across lipid bilayers.

- The Steric Regulator (Methyl): The N-methyl group reduces steric hindrance compared to an N-ethyl or N-isopropyl analog, maintaining a compact hydrodynamic radius while preventing hydrogen bond donation at the nitrogen center.

- The Ionization Center (Tertiary Amine): Typically exhibits a pK

  between 9.0 and 10.5. This high pK

  ensures the molecule is predominantly protonated at gastric pH (1.2–2.0), facilitating dissolution, but neutral at physiological pH (7.4), driving precipitation or membrane partitioning.

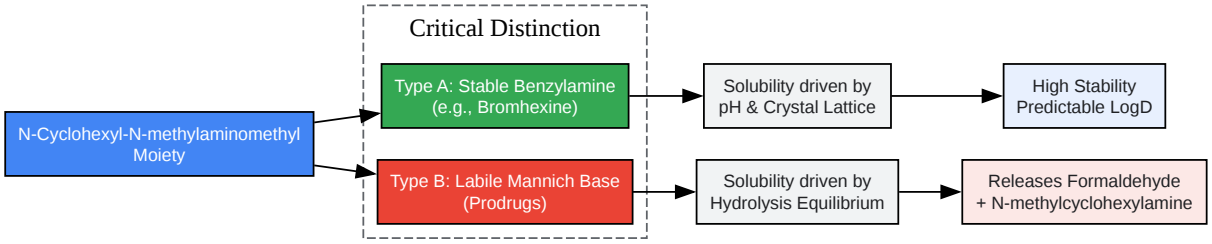
The Stability-Solubility Trade-off

A critical distinction must be made based on the linkage:

- Type A: Stable Benzylamines (C-C Linkage): (e.g., Bromhexine). The aminomethyl group is attached to an aromatic ring via a C-C bond. These are chemically stable; solubility is purely a function of pH and lattice energy.

- Type B: Labile Mannich Bases (N-C-N or O-C-N Linkage): Used as prodrugs. The group is attached to an amide, imide, or phenol. These are subject to pH-dependent hydrolysis, releasing formaldehyde and N-methylcyclohexylamine.

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Figure 1: Structural classification of N-cyclohexyl-N-methylaminomethyl compounds determining solubility and stability mechanisms.

Solubility Profiling Protocols

Accurate solubility measurement for these compounds is complicated by their basicity (glass adsorption) and potential instability. The following protocols are designed with built-in validation steps.

Protocol A: Thermodynamic Solubility (Shake-Flask Method)

Objective: Determine the equilibrium solubility (

) at specific pH values. Applicability: Stable Type A compounds (e.g., Bromhexine derivatives).

Reagents:

- Universal Buffer (Britton-Robinson) or specific buffers (pH 1.2, 4.5, 6.8, 7.4).
- HPLC-grade Acetonitrile (for sample dilution).

Workflow:

- Saturation: Add excess solid compound to 2 mL of buffer in borosilicate glass vials.
- Equilibration: Agitate at 37°C for 24–48 hours.

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- pH Verification (Critical Step): Measure the pH of the supernatant after equilibrium. The dissolving basic amine can shift the bulk pH significantly. If pH shifts > 0.1 unit, adjust and re-equilibrate.
- Separation: Centrifuge at 10,000 rpm for 10 mins (avoid filtration if possible to prevent filter adsorption of lipophilic amines).
- Quantification: Analyze supernatant via HPLC-UV.

Data Interpretation:

pH Condition	Expected State	Solubility Prediction

| pH 1.2 | Fully Protonated (

) | High (> 1 mg/mL) - Limited by salt counter-ion (

) | | pH 6.8 | Mixed Species | Moderate - Steep decline region | | pH 7.4 | Predominantly Neutral (

) | Low (Intrinsic Solubility

) - Often < 10 µg/mL |

Protocol B: Kinetic Solubility with Stability Check

Objective: Estimate solubility for HTS while monitoring for Mannich base hydrolysis (Type B).
Applicability: Labile prodrugs or early-stage discovery compounds.

Workflow:

- Stock Prep: Prepare 10 mM stock in DMSO.
- Spike: Spike stock into PBS (pH 7.4) to a target concentration (e.g., 50 µM).
- Incubation: Shake for 2 hours at room temperature.
- Analysis (Dual-Signal):

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- Inject sample into LC-MS immediately.
- Monitor Parent Mass (M+) and Hydrolysis Product Mass (Parent - 125 Da).
- Note: Loss of 125 Da corresponds to the cleavage of the N-cyclohexyl-N-methylaminomethyl group (-CH2-N(Me)Cy).

Self-Validating Logic:

- If precipitate forms and parent mass is stable

  Poor Solubility.
- If solution is clear but parent mass decreases

  Chemical Instability (Hydrolysis), not Solubility.

Quantitative Data Summary: Bromhexine HCl Case Study

Bromhexine serves as the benchmark for this moiety. The following data illustrates the extreme pH-dependency driven by the N-cyclohexyl-N-methylamine group.

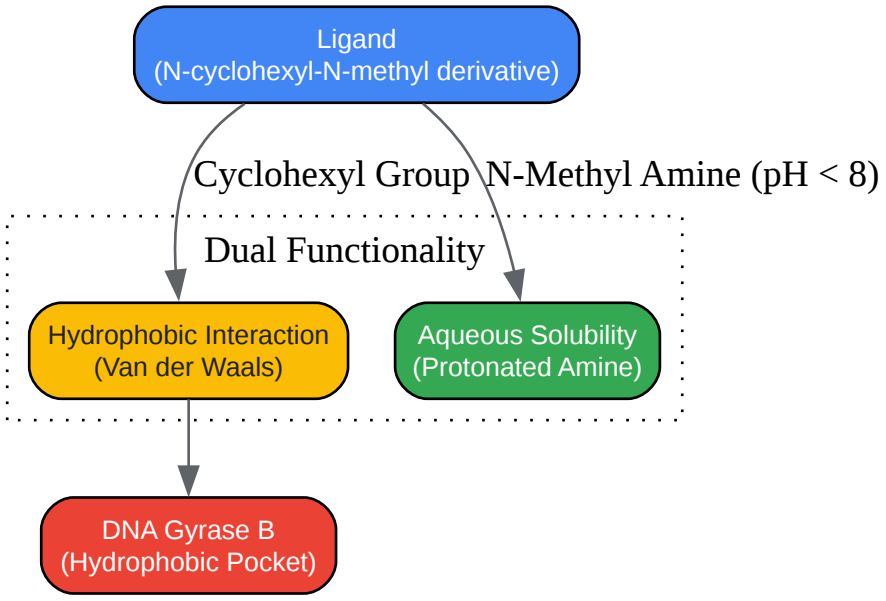
Parameter	Value	Source
pKa	~10.5 (Amine)	[1]
LogP (Octanol/Water)	~5.08	[2]
Solubility (Water, Neutral)	Very slightly soluble (< 0.1 mg/mL)	[3]
Solubility (pH 1.2)	Soluble (as HCl salt)	[3]
Solubility (Methanol)	Sparingly soluble	[3]

Insight: The high LogP (5.[1]08) confirms the dominance of the cyclohexyl and dibromophenyl groups in driving lipophilicity, overriding the polarity of the amine at neutral pH.

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Mechanism of Action & Signaling (Gyrase Inhibition)

In the context of DNA Gyrase inhibitors (e.g., 2-quinolinone derivatives), the N-cyclohexyl-N-methylaminomethyl moiety functions not just as a solubilizer but as a hydrophobic space-filler. [2]



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Figure 2: The dual role of the moiety in binding affinity (hydrophobic) and formulation (solubility).[3]

References

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- Japanese Pharmacopoeia.Bromhexine Hydrochloride Monograph.[Link]
- Ushiyama, F., et al.Lead Identification of 8-(Methylamino)-2-oxo-1,2-dihydroquinoline Derivatives as DNA Gyrase Inhibitors. ACS Omega. [Link]
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